

Proper Disposal of N-ethyl-N-methylhexanamide

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Compound of Interest

Compound Name: C5-Conh-C2-N-CH3

Cat. No.: B15542061

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Chemical Identifier: The formula **C5-Conh-C2-N-CH3** is interpreted as N-ethyl-N-methylhexanamide. The "C5" refers to the five-carbon chain (pentyl group) attached to the carbonyl carbon, forming a hexanoyl group. The "C2" (ethyl) and "CH3" (methyl) groups are attached to the nitrogen atom of the amide.

This guide provides essential safety and logistical information for the proper handling and disposal of N-ethyl-N-methylhexanamide in a laboratory setting. Adherence to these procedures is critical for ensuring the safety of personnel, maintaining regulatory compliance, and protecting the environment.

Immediate Safety and Handling Precautions

Before handling N-ethyl-N-methylhexanamide, it is imperative to consult the Safety Data Sheet (SDS) and be equipped with the appropriate Personal Protective Equipment (PPE). The following general precautions should be observed:

- Engineering Controls: All work should be conducted in a well-ventilated area, preferably within a chemical fume hood.^[1]
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or a face shield.^[2]
 - Hand Protection: Use chemically resistant gloves (e.g., nitrile) inspected for integrity before use.^[1]

- Body Protection: Wear a laboratory coat and long-sleeved clothing.[3]
- Safe Handling Practices: Avoid contact with skin, eyes, and clothing.[2] Do not eat, drink, or smoke in the work area.[1] Wash hands thoroughly after handling.[2] Keep the chemical away from heat and incompatible materials such as strong oxidizing agents.[2]

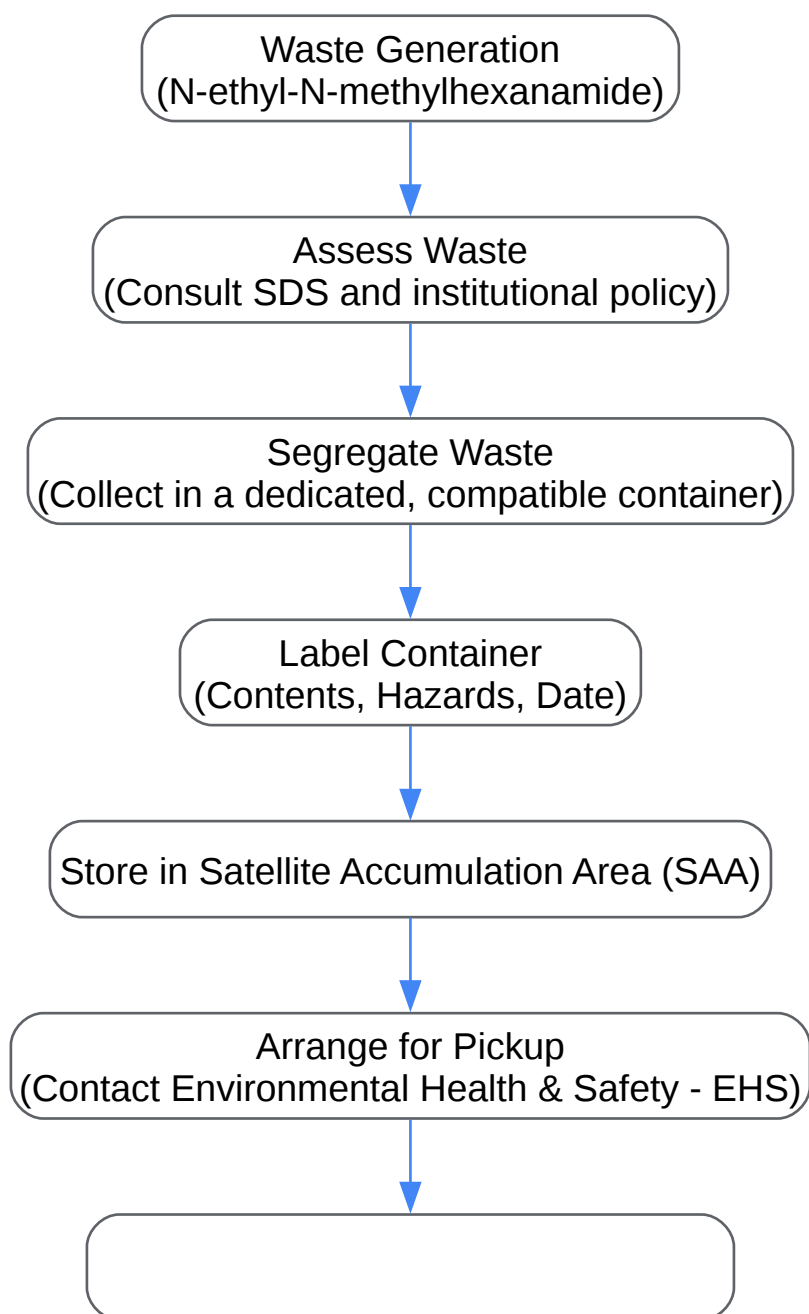
Quantitative Data

The following table summarizes key quantitative data for N-ethyl-N-methylhexanamide and the closely related compound N,N-Dimethylhexanamide.

Property	Value (N-ethyl-N-methylhexanamide)	Value (N,N-Dimethylhexanamide)	Source
Molecular Formula	C ₉ H ₁₉ NO	C ₈ H ₁₇ NO	[4]
Molecular Weight	157.25 g/mol	Not specified in snippets	[4]
CAS Number	Not available in snippets	5830-30-8	[3]
Hazard Statements	Not specified in snippets	H302: Harmful if swallowed	[1]
Precautionary Statements	Not specified in snippets	P501: Dispose of contents/container to an approved waste disposal plant	[1][3]

Disposal Decision Workflow

The proper disposal route for N-ethyl-N-methylhexanamide involves treating it as hazardous chemical waste. The following workflow outlines the necessary steps from waste generation to final disposal.



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Caption: Disposal workflow for N-ethyl-N-methylhexanamide.

Step-by-Step Disposal Protocol

The recommended and most compliant method for disposing of N-ethyl-N-methylhexanamide is through a licensed hazardous waste management service. In-laboratory treatment of

substituted amides is generally not recommended unless explicitly permitted and defined by your institution's Environmental Health & Safety (EHS) department.^[5]

Experimental Protocol for Hazardous Waste Collection and Disposal

- Waste Segregation and Collection:
 - Collect all waste containing N-ethyl-N-methylhexanamide (pure substance, contaminated materials, or solutions) in a designated hazardous waste container.^{[1][6]}
 - The container must be chemically compatible (e.g., high-density polyethylene or glass), in good condition, and have a secure, leak-proof lid.^[5]
 - Do not mix this waste with other incompatible waste streams.
- Container Labeling:
 - Clearly label the waste container using your institution's official hazardous waste tags.
 - The label must include:
 - The words "Hazardous Waste".
 - The full chemical name: "N-ethyl-N-methylhexanamide".
 - All other constituents and their approximate percentages.
 - The associated hazards (e.g., "Harmful if Swallowed", "Irritant").^{[1][5]}
 - The accumulation start date.
- Storage:
 - Store the sealed and labeled container in a designated Satellite Accumulation Area (SAA) within the laboratory.^[5]
 - The SAA should be located at or near the point of generation and under the control of the laboratory personnel.

- Ensure the container is kept closed except when adding waste.
- Arrange for Disposal:
 - Once the container is full or the accumulation time limit is reached (as per institutional and regulatory guidelines), contact your institution's EHS department to schedule a pickup.[5]
 - Follow all institutional procedures for waste hand-off to ensure a compliant transfer.

Important Considerations:

- Empty Containers: Containers that held N-ethyl-N-methylhexanamide should be triple-rinsed with a suitable solvent.[7] The rinsate must be collected and disposed of as hazardous waste. After proper rinsing, the container can often be disposed of as regular laboratory glass or plastic waste, but confirm this with your institution's policy.[6]
- Spill Cleanup: In the event of a spill, wear appropriate PPE.[1] Absorb the spill with an inert material (e.g., vermiculite, sand) and collect it in a sealed container for disposal as hazardous waste.[8] Use spark-proof tools if the material is flammable.[1] Ventilate the area and wash the spill site after material pickup is complete.
- Regulatory Compliance: All disposal procedures must comply with local, state, and federal regulations, such as the Resource Conservation and Recovery Act (RCRA) in the United States.[5] Always defer to your institution's EHS guidelines.

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